

Application Notes and Protocols: Bromodichloromethane in Organic Synthesis

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Compound of Interest

Compound Name: **Bromodichloromethane**

Cat. No.: **B127517**

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Introduction

Bromodichloromethane (CHBrCl_2) is a versatile C1 building block in organic synthesis, primarily utilized as a precursor to the highly reactive dichlorocarbene ($:\text{CCl}_2$). This intermediate is a key species in the formation of gem-dichlorocyclopropanes, which are valuable intermediates in the synthesis of complex molecules, including pharmaceuticals and agrochemicals. Beyond its role in carbene chemistry, **bromodichloromethane** also participates in various radical reactions, including atom transfer radical addition (ATRA) and polymerization initiation, making it a valuable reagent for the construction of diverse molecular architectures.

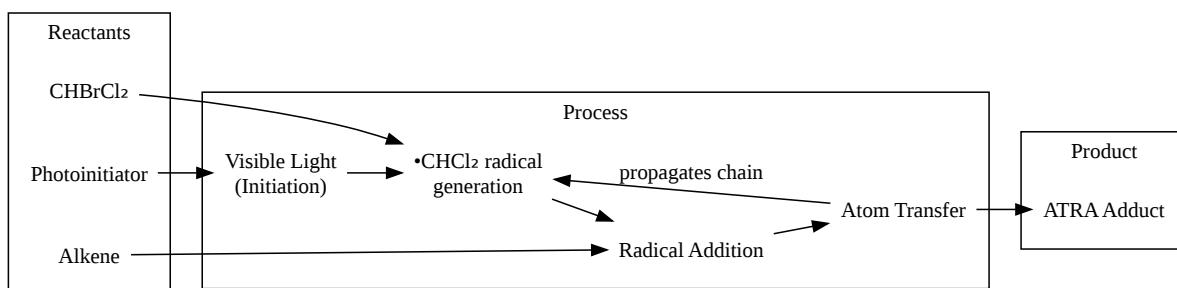
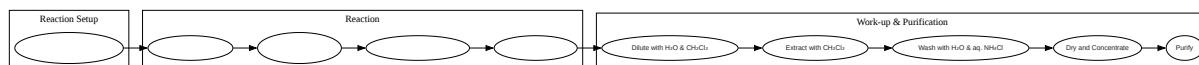
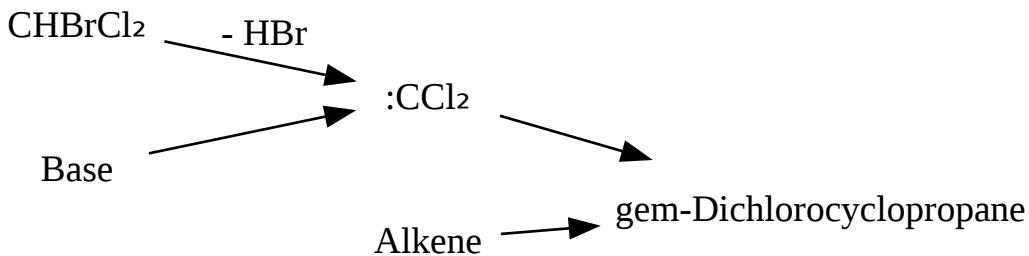
These application notes provide a comprehensive overview of the synthetic utility of **bromodichloromethane**, complete with detailed experimental protocols and quantitative data to facilitate its use in the research and development laboratory.

Dichlorocyclopropanation of Alkenes

The most prominent application of **bromodichloromethane** is in the synthesis of gem-dichlorocyclopropanes via the generation of dichlorocarbene. The reaction proceeds through the α -elimination of HBr from **bromodichloromethane** in the presence of a base. A highly efficient and widely used method for this transformation is phase-transfer catalysis (PTC), which facilitates the reaction between an aqueous base and an organic substrate.

General Reaction Scheme

The overall transformation involves the dehydrobromination of **bromodichloromethane** by a strong base to form dichlorocarbene, which then undergoes a [1+2] cycloaddition with an alkene to yield the corresponding gem-dichlorocyclopropane.



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